

An In-depth Technical Guide to the Chemical Structure of Nystatin A1

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Compound of Interest

Compound Name: Nystatin

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Nystatin A1 is a polyene macrolide antibiotic and the primary active component of the **nystatin** complex, produced by several species of *Streptomyces* bacteria, most notably *Streptomyces noursei*.^{[1][2][3]} It is a crucial antifungal agent used in the treatment of topical fungal infections, particularly those caused by *Candida* species.^{[4][5]} This guide provides a detailed examination of the chemical structure of **Nystatin A1** for researchers, scientists, and professionals in drug development.

Molecular Structure and Composition

Nystatin A1 possesses a complex macrocyclic structure characterized by a 38-membered macrolactone ring.^{[6][7][8]} This ring contains a conjugated system of a tetraene and a diene, which is a hallmark of polyene antifungals.^{[3][5]} Attached to this macrolide ring is the deoxysugar D-mycosamine, which is an aminoglycoside.^[1] The molecule also features numerous hydroxyl groups, a carboxylic acid group, and a hemiketal ring.^{[4][8]}

The International Union of Pure and Applied Chemistry (IUPAC) name for **Nystatin A1** is (1S,3R,4R,7R,9R,11R,15S,16R,17R,18S,19E,21E,25E,27E,29E,31E,33R,35S,36R,37S)-33-[(2R,3S,4S,5S,6R)-4-amino-3,5-dihydroxy-6-methyloxan-2-yl]oxy-1,3,4,7,9,11,17,37-octahydroxy-15,16,18-trimethyl-13-oxo-14,39-dioxabicyclo[33.3.1]nonatriaconta-19,21,25,27,29,31-hexaene-36-carboxylic acid.^[4]

Physicochemical Properties

A summary of the key physicochemical properties of **Nystatin A1** is presented in the table below.

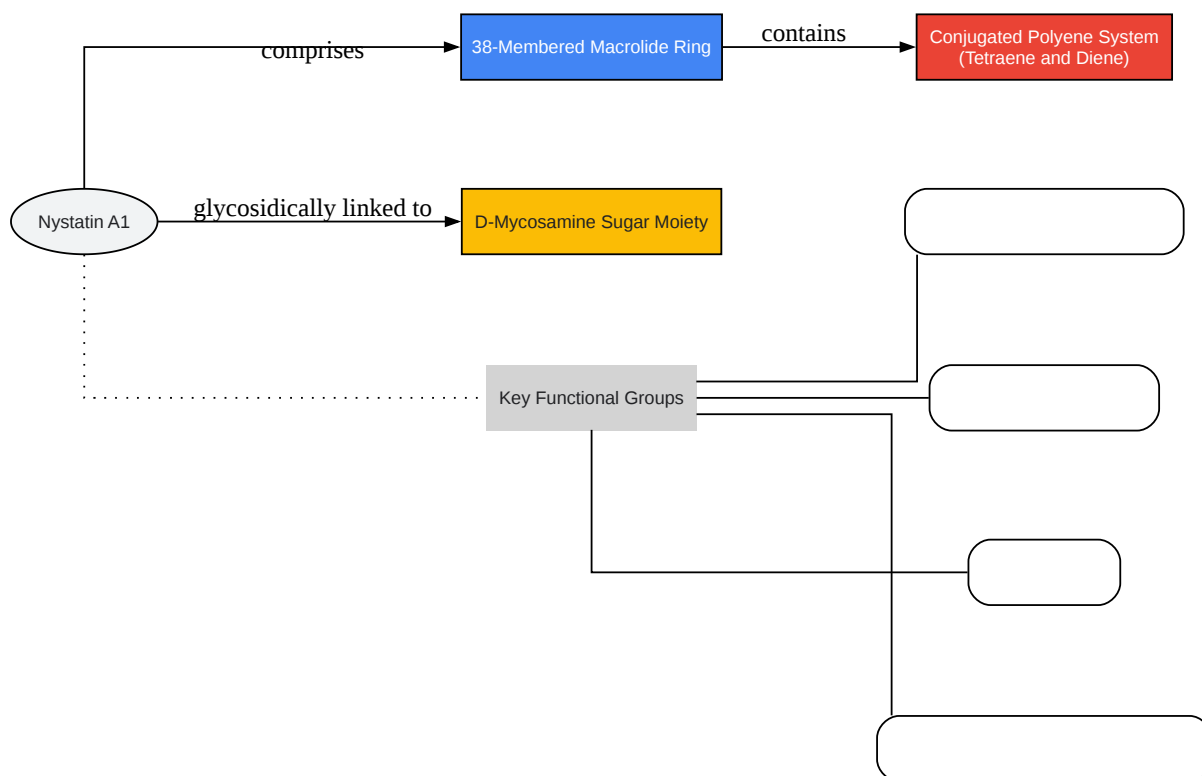
Property	Value	Source(s)
Molecular Formula	C ₄₇ H ₇₅ NO ₁₇	[4] [9] [10]
Molecular Weight	926.1 g/mol	[2] [4] [9]
Monoisotopic Mass	925.50349992 Da	[2] [4]
CAS Number	34786-70-4	[10]
Appearance	Light yellow powder	[11]
Solubility	Soluble in DMF or DMSO; moderately soluble in methanol or ethanol; poor water solubility.	[3]
Stability	Deteriorates on exposure to heat, light, moisture, or air.	[4]

Stereochemistry

Nystatin A1 has a well-defined stereochemistry with 19 defined stereocenters.[\[9\]](#) The absolute stereochemistry has been determined through extensive spectroscopic studies and chemical degradation.[\[9\]](#)[\[12\]](#) The geometry of the six carbon-carbon double bonds in the polyene chain is all-trans (E).[\[4\]](#)

Functional Groups and Structural Features

The chemical structure of **Nystatin A1** is rich in functional groups that contribute to its biological activity and physical properties.



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Caption: Key structural components of **Nystatin A1**.

Experimental Protocols for Structural Elucidation

The structure of **Nystatin A1** has been elucidated and confirmed through a combination of spectroscopic techniques.

5.1. Mass Spectrometry

- Methodology: High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a key technique for the analysis of **Nystatin A1**.^{[13][14]} Samples are typically separated on a C18 reversed-phase column.^[14] Electrospray ionization (ESI) in positive or negative ion mode is used to generate ions for mass analysis.

[4][14] High-resolution mass spectrometers like Fourier transform ion cyclotron resonance (FT-ICR) or Orbitrap are employed for accurate mass measurements.[4][13]

- Data: In negative ion mode LC-MS, the precursor ion $[M-H]^-$ is observed at an m/z of 924.4962.[4] Fragmentation of the parent compound can lead to minor ion clusters at m/z 846, 864, 881, and 908.[15]

5.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

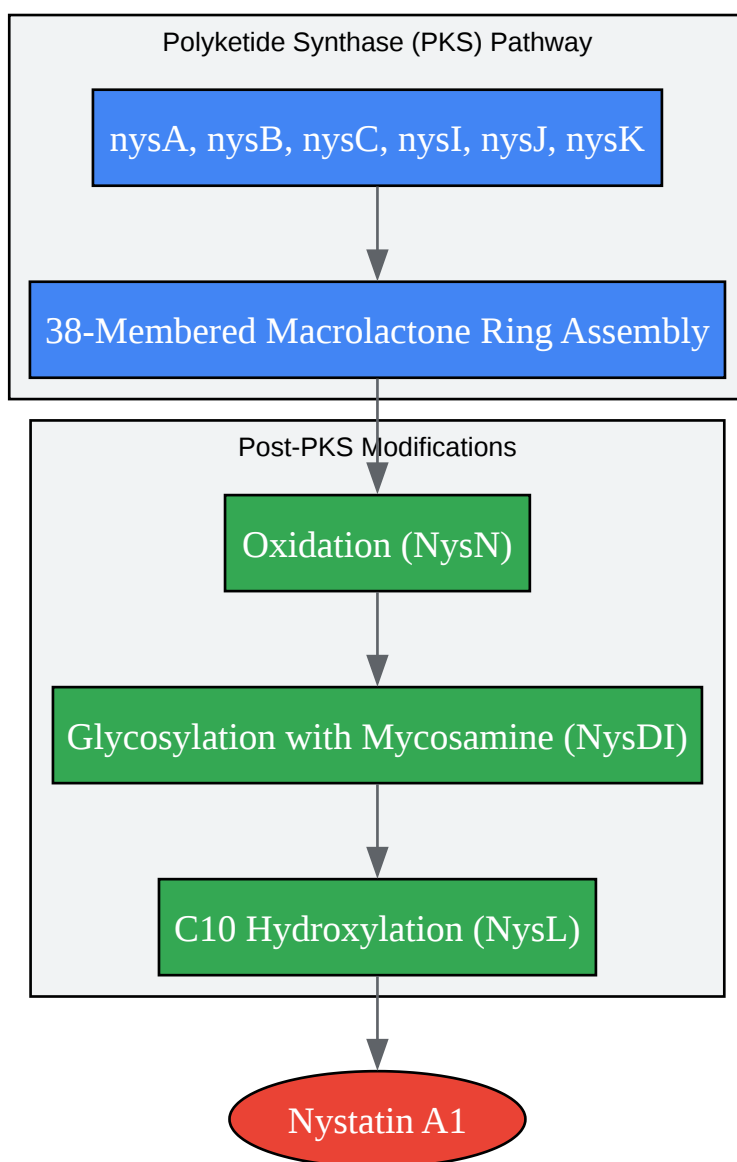
- Methodology: 1D (1H and ^{13}C) and 2D NMR (COSY, HSQC, HMBC, ROESY) experiments are crucial for determining the connectivity and stereochemistry of **Nystatin A1**. [15][16] Samples are typically dissolved in deuterated solvents such as pyridine- d_5 . [17]
- Data: The NMR spectra of **Nystatin A1** are complex due to the large number of protons and carbons. [15] Specific chemical shift assignments have been made through detailed analysis of various NMR experiments, which have been instrumental in confirming the stereostructure of the molecule. [12][16]

5.3. X-ray Crystallography

While no successful protocol for crystallizing **Nystatin A1** for X-ray diffraction has been reported, the crystal structure of the related enzyme NysL bound to **Nystatin A1** has been solved at 2.0 Å resolution. [13][18] This has provided valuable insights into the conformation of **Nystatin A1** in a protein-bound state. [18]

Biosynthesis Overview

Nystatin A1 is synthesized by *Streptomyces noursei* via a modular polyketide synthase (PKS) pathway. [1][19] The biosynthesis involves a loading module and six synthesis modules (nysA, nysB, nysC, nysI, nysJ, and nysK) that assemble the 38-membered macrolactone ring. [1][19] Following the assembly of the polyketide chain, a series of post-PKS modifications occur, including oxidations catalyzed by cytochrome P450 monooxygenases (NysN and NysL) and glycosylation with mycosamine by a glycosyltransferase (NysDI). [6][19] The final step is the C10 hydroxylation of 10-deoxynystatin by NysL to yield **Nystatin A1**. [6][18][19]



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